

An In-Depth Technical Guide to 2,5-Dimethylbenzoic Acid

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Compound of Interest

Compound Name: 2,5-Dimethylbenzoic acid

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Core Compound Identification and Properties

2,5-Dimethylbenzoic acid, also known as isoxylic acid, is an organic compound with the chemical formula $C_9H_{10}O_2$.^{[1][2]} Its CAS number is 610-72-0.^{[1][2][3][4][5]} This aromatic carboxylic acid is characterized by a benzoic acid core with two methyl groups substituted at the 2 and 5 positions of the benzene ring. It is a white to off-white crystalline powder.^[6]

The structure of **2,5-Dimethylbenzoic acid** is as follows:

A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₂	[1][2][4]
Molecular Weight	150.17 g/mol	[1][2]
CAS Number	610-72-0	[1][2][3][4][5]
Melting Point	132-134 °C	[6]
Boiling Point	268 °C	[6]
Density	1.069 g/cm ³	[7]
pKa	3.990 (at 25°C)	
LogP	2.2	[2]
Appearance	White to off-white crystalline powder	[6]
Solubility	Very faint turbidity with Methanol	[6]

Synthesis and Experimental Protocols

The synthesis of **2,5-dimethylbenzoic acid** can be achieved through various organic reactions. A common method involves the oxidation of 2,5-dimethylbenzaldehyde. While specific protocols for **2,5-dimethylbenzoic acid** are not readily available in the provided search results, a general procedure applicable to its synthesis from the corresponding aromatic hydrocarbon is described.[8] Furthermore, detailed protocols for the synthesis of the structurally similar 2,5-dimethoxybenzoic acid provide a strong template for the synthesis of **2,5-dimethylbenzoic acid**, primarily through the oxidation of the corresponding aldehyde.

General Synthesis via Oxidation of a Methyl Group on an Aromatic Ring

This method is a general procedure that can be adapted for the synthesis of **2,5-dimethylbenzoic acid** from a suitable precursor like 1,4-dimethylbenzene (p-xylene).

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the starting material (e.g., p-xylene) in a suitable solvent like glacial acetic acid.
- **Addition of Oxidant:** While stirring the solution at room temperature, slowly add a strong oxidizing agent, such as potassium permanganate (KMnO_4) or a mixture of sodium dichromate and sulfuric acid. The addition should be done portion-wise to control the exothermic reaction.
- **Reaction Monitoring:** After the addition is complete, heat the reaction mixture to reflux. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. If using permanganate, the manganese dioxide byproduct is removed by filtration. The filtrate is then acidified with a mineral acid, such as hydrochloric acid (HCl), to precipitate the crude **2,5-dimethylbenzoic acid**.
- **Isolation and Purification:** The precipitate is collected by vacuum filtration, washed with cold water, and dried. Further purification can be achieved by recrystallization from a suitable solvent, such as an ethanol/water mixture.[9]

Analytical Characterization: High-Performance Liquid Chromatography (HPLC)

HPLC is a standard technique for assessing the purity of **2,5-dimethylbenzoic acid**. A reverse-phase method is typically employed.

Experimental Protocol:

- **Sample Preparation:** Accurately weigh approximately 10 mg of **2,5-dimethylbenzoic acid** and dissolve it in 10 mL of a diluent (e.g., a 50:50 v/v mixture of acetonitrile and water) to prepare a stock solution of 1 mg/mL. Further dilute the stock solution to a working concentration of approximately 0.1 mg/mL with the diluent. Filter the final solution through a 0.45 μm syringe filter before injection.[1]
- **HPLC Instrumentation and Conditions:**

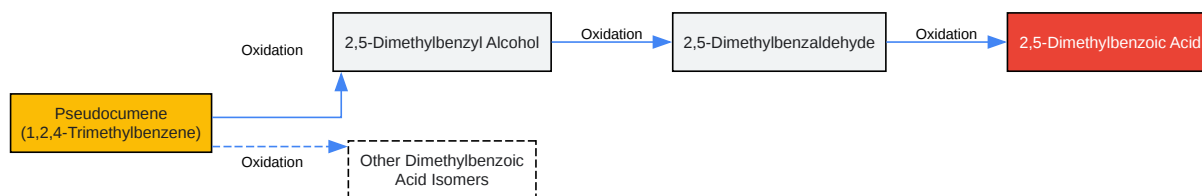
- HPLC System: An Agilent 1260 Infinity II or equivalent system equipped with a UV-Vis detector.[\[1\]](#)
- Column: Zorbax SB-C18, 4.6 x 150 mm, 5 µm particle size, or equivalent.[\[1\]](#)
- Mobile Phase A: 0.1% Phosphoric acid in water.[\[1\]](#)
- Mobile Phase B: Acetonitrile.[\[1\]](#)
- Gradient Program: A suitable gradient program should be developed to ensure the separation of the analyte from any impurities. A typical gradient might start with a lower percentage of Mobile Phase B and gradually increase over time.[\[1\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Column Temperature: 30 °C.[\[1\]](#)
- Injection Volume: 10 µL.[\[1\]](#)
- Detection Wavelength: 254 nm.[\[1\]](#)
- Data Analysis: The retention time of **2,5-dimethylbenzoic acid** is determined by injecting a standard solution. The purity of the sample is assessed by comparing the peak area of the main component to the total peak area of all components in the chromatogram.

Biological Significance and Applications

2,5-Dimethylbenzoic acid is a known metabolite of pseudocumene (1,2,4-trimethylbenzene). [\[10\]](#) Its primary role in a biological context is as a product of xenobiotic metabolism. In the field of drug development and organic synthesis, it serves as a valuable building block for the creation of more complex molecules. Derivatives of dimethylbenzoic acids have been investigated for their potential as anticancer and antimicrobial agents.

Metabolic Pathway of Pseudocumene

The following diagram illustrates the metabolic pathway of pseudocumene, leading to the formation of **2,5-dimethylbenzoic acid** and other metabolites. This process primarily occurs in the liver and involves oxidation of the methyl groups.

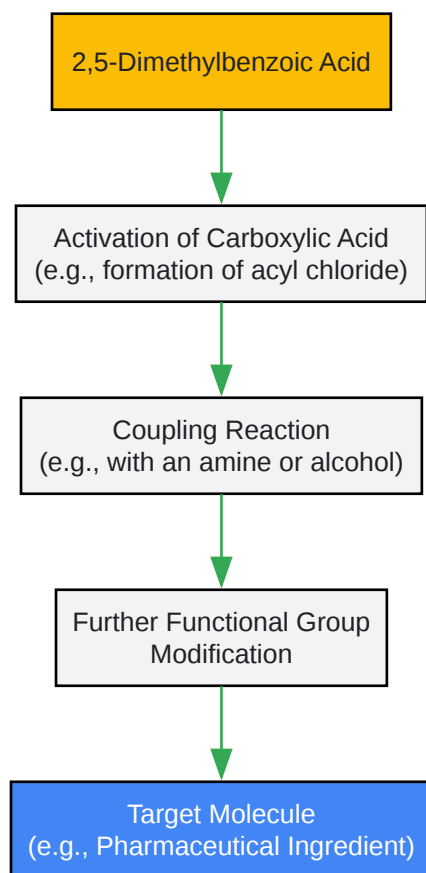


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Caption: Metabolic pathway of pseudocumene to **2,5-dimethylbenzoic acid**.

Application in Chemical Synthesis

2,5-Dimethylbenzoic acid serves as a starting material or intermediate in the synthesis of various organic compounds, including pharmaceuticals and other specialty chemicals. The carboxylic acid group can be readily converted into other functional groups, such as esters, amides, and acid chlorides, providing a versatile scaffold for further chemical modifications. The workflow for utilizing **2,5-dimethylbenzoic acid** in the synthesis of a more complex target molecule is depicted below.



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Caption: General workflow for the use of **2,5-dimethylbenzoic acid** in synthesis.

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